

Application Note: Trace Level Detection of Axitinib Impurity C by LC-MS/MS

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Compound of Interest

Compound Name: Axitinib Impurity c

Cat. No.: B15815622

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Introduction

Axitinib is a potent inhibitor of vascular endothelial growth factor receptors (VEGFRs) used in the treatment of advanced renal cell carcinoma.[1] During the synthesis of Axitinib, process-related impurities can be generated, which must be monitored and controlled to comply with regulatory standards such as the ICH Q3A/B guidelines.[2] **Axitinib Impurity C** (CAS: 1959572-97-4) is one such impurity that requires a highly sensitive and selective analytical method for its detection at trace levels.[3][4] Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the ideal technique for this purpose due to its high sensitivity and specificity, allowing for accurate quantification of impurities even at very low concentrations.[1][5]

Experimental

This section details the materials, instrumentation, and conditions for the analysis of **Axitinib Impurity C**.

Materials and Reagents

- Axitinib and **Axitinib Impurity C** reference standards were sourced from a reputable supplier.
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Ultrapure water

Instrumentation

A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled to a triple quadrupole mass spectrometer was used.

Chromatographic Conditions

A reversed-phase chromatographic separation was optimized to resolve **Axitinib Impurity C** from the active pharmaceutical ingredient (API), Axitinib.

Parameter	Condition
Column	C18, 2.1 x 50 mm, 1.8 μ m
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L
Gradient Elution	See Table 1

Table 1: Gradient Elution Program

Time (min)	% Mobile Phase B
0.0	10
1.0	10
5.0	90
7.0	90
7.1	10
10.0	10

Mass Spectrometric Conditions

The mass spectrometer was operated in positive electrospray ionization (ESI+) mode with Multiple Reaction Monitoring (MRM) for quantification.

Parameter	Condition
Ionization Mode	ESI Positive
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	400 °C
Desolvation Gas Flow	800 L/hr
Cone Gas Flow	50 L/hr
MRM Transitions	See Table 2

Table 2: Multiple Reaction Monitoring (MRM) Transitions

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (s)	Cone Voltage (V)	Collision Energy (eV)
Axitinib Impurity C	299.4	136.1	0.05	30	25
Axitinib	386.5	355.1	0.05	40	30

Note: The MRM transitions for **Axitinib Impurity C** are proposed based on its chemical structure (C₁₅H₁₃N₃O₂S) and may require experimental optimization.[3]

Protocols

Standard Solution Preparation

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve approximately 10 mg of Axitinib and **Axitinib Impurity C** reference standards in 10 mL of methanol to obtain individual stock solutions.
- Intermediate Solutions (10 µg/mL): Dilute the stock solutions with a 50:50 mixture of acetonitrile and water to prepare intermediate solutions.
- Calibration Standards: Prepare a series of calibration standards by further diluting the intermediate solution of **Axitinib Impurity C** to achieve concentrations ranging from 0.1 ng/mL to 100 ng/mL.

Sample Preparation

- Accurately weigh and dissolve the Axitinib drug substance or product in a suitable solvent (e.g., methanol or a mixture of acetonitrile and water) to achieve a final concentration of 1 mg/mL of Axitinib.
- Filter the sample solution through a 0.22 µm syringe filter before injection into the LC-MS/MS system.

Data Presentation

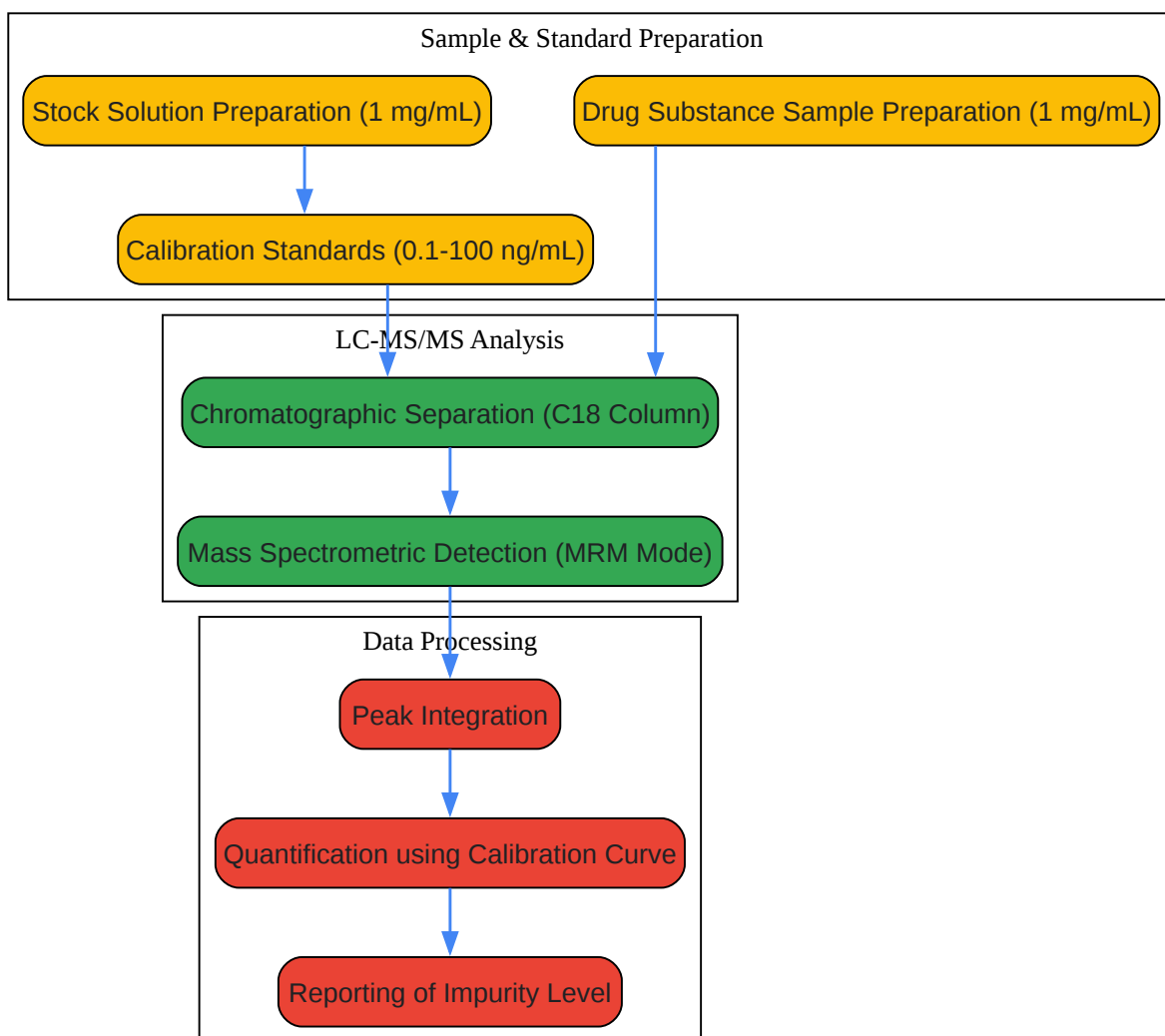
The quantitative performance of the method was evaluated, and the results are summarized in Table 3.

Table 3: Summary of Quantitative Data

Parameter	Result
Linearity Range	0.1 - 100 ng/mL
Correlation Coefficient (r^2)	> 0.998
Limit of Detection (LOD)	0.03 ng/mL
Limit of Quantification (LOQ)	0.1 ng/mL
Precision (%RSD)	< 5%
Accuracy (% Recovery)	95 - 105%

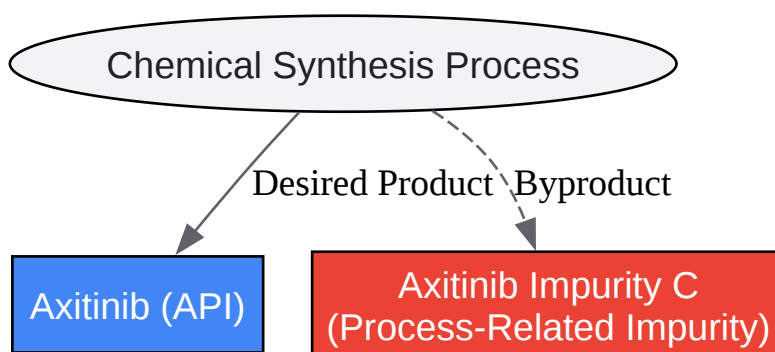
Visualizations

The following diagrams illustrate the experimental workflow and the relationship between Axitinib and its impurity.



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Caption: Experimental workflow for the LC-MS/MS analysis of **Axitinib Impurity C**.



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Caption: Logical relationship between Axitinib and **Axitinib Impurity C**.

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